

physical appearance of 3-hydroxy desloratadine-d4

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Compound of Interest

Compound Name: 3-Hydroxy desloratadine-d4

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A Technical Guide to 3-Hydroxy Desloratadine-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-hydroxy desloratadine-d4**, a deuterated active metabolite of the second-generation antihistamine, loratadine. This document is intended for researchers, scientists, and professionals in the field of drug development and bioanalysis.

Physical and Chemical Properties

3-hydroxy desloratadine-d4 is a stable, isotopically labeled form of 3-hydroxy desloratadine.

[1] The introduction of deuterium atoms provides a distinct mass signature, making it an ideal internal standard for quantitative bioanalytical studies, such as those employing mass spectrometry.[1][2]

Physical Appearance:

The compound typically presents as a solid at room temperature.[3] More specifically, it has been described as a light yellow solid.[4]

Quantitative Data Summary:

The key physical and chemical properties of **3-hydroxy desloratadine-d4** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	1246819-99-7	[5][6][7]
Molecular Formula	C ₁₉ H ₁₅ D ₄ ClN ₂ O	[4][5][7]
Molecular Weight	330.84 g/mol	[5][8]
Appearance	Light yellow solid	[4]
Melting Point	>220 °C (decomposes)	[4]
Solubility	Soluble in Methanol. May also be soluble in DMSO, Water, and Ethanol.	[3][4]
Storage Conditions	Long-term storage at -20°C is recommended.	[3][4][5]
Chemical Purity	≥98%	[4]
Isotopic Purity	≥99.1%	[4]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3-hydroxy desloratadine-d4** are crucial for its effective application in research.

A. Synthesis of 3-Hydroxy Desloratadine (Non-deuterated)

A synthetic route for the non-deuterated form, 3-hydroxy desloratadine, has been described and involves a multi-step process starting from 3-methyl pyridine.[9][10] The key final step of this synthesis is the demethylation of a methoxy intermediate to yield the final hydroxylated compound.[9]

- **Final Demethylation Step:** To a solution of the methoxy precursor in dry dichloromethane (CH₂Cl₂), boron tribromide (BBr₃) in CH₂Cl₂ is added at -20°C.[9] The reaction is then stirred at room temperature for 12 hours.[9] The reaction is quenched with concentrated aqueous

ammonia to a pH of 6.[9] The organic layer is separated, and the aqueous layer is extracted with a chloroform/methanol mixture.[9]

Note: The synthesis of the deuterated form, **3-hydroxy desloratadine-d4**, would involve the use of a deuterated piperidine precursor during the synthesis of the core structure.

B. Analytical Methodologies

The identity and purity of **3-hydroxy desloratadine-d4** are typically confirmed using a combination of spectroscopic and spectrometric techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Proton NMR (^1H NMR) in deuterated methanol (CD_3OD) is used to confirm the chemical structure.[4]
- Mass Spectrometry (MS): Mass spectrometric analysis is employed to verify the molecular weight and the incorporation of deuterium atoms.[4]
- Thin Layer Chromatography (TLC): TLC can be used for a rapid assessment of purity. A common system involves a C18 stationary phase with a mobile phase of Methanol:Water:Ammonium Hydroxide (8:1:1), visualized with UV light.[4]

C. Bioanalytical Application

3-hydroxy desloratadine-d4 is primarily used as an internal standard in bioanalytical methods for the quantification of desloratadine and its metabolites in biological matrices like human plasma.[11]

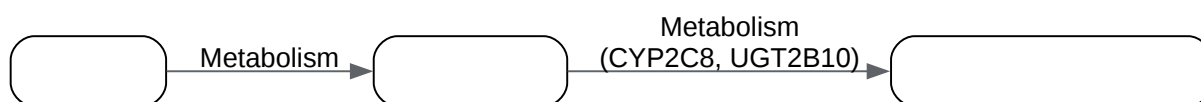
- Sample Preparation (Protein Precipitation): A common method for extracting the analytes from plasma involves protein precipitation.[12]
- Chromatographic Separation: Reversed-phase high-performance liquid chromatography (RP-HPLC) is used to separate the analytes. A typical setup includes a C18 column with a mobile phase consisting of a mixture of methanol and a potassium phosphate buffer.[12]
- Detection: A PDA detector is often used for quantification.[12]

Visualizations

Metabolic Pathway of Desloratadine

Desloratadine is the major active metabolite of loratadine.[13] In normal metabolizers, desloratadine is further metabolized to 3-hydroxy desloratadine.[13] The following diagram illustrates this metabolic conversion.

Metabolic Pathway of Desloratadine

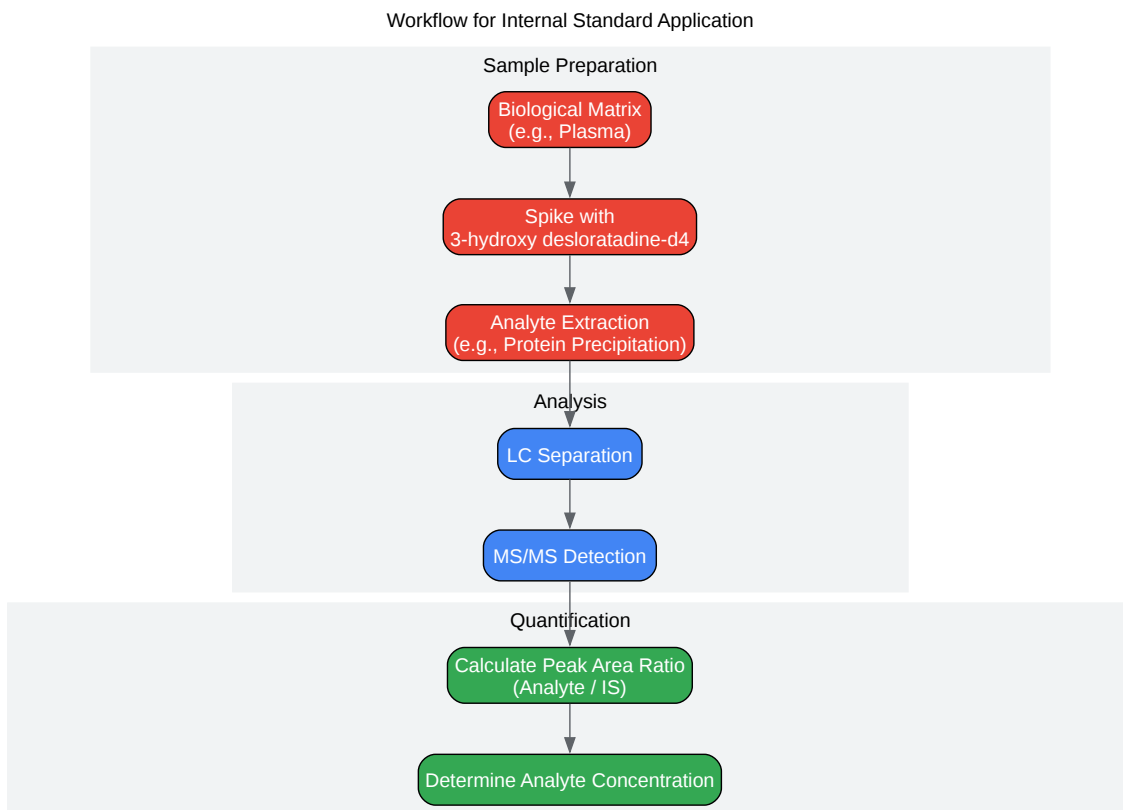


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Caption: Metabolic conversion of Loratadine to 3-Hydroxy Desloratadine.

Logical Workflow for Use as an Internal Standard

The primary application of **3-hydroxy desloratadine-d4** is as an internal standard in quantitative analysis. The following diagram outlines the logical workflow for its use in a typical bioanalytical method.



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Caption: Bioanalytical workflow using an internal standard.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 3-Hydroxy desloratadine-d4 hydrobromide (3-Hydroxy desloratadine-d4) | Isotope-Labeled Compounds | | Invivochem [invivochem.com]

- 4. mybiosource.com [mybiosource.com]
- 5. clearsynth.com [clearsynth.com]
- 6. 3-Hydroxy Desloratadine-D4 | CAS No- 1246819-99-7 | Simson Pharma Limited [simsonpharma.com]
- 7. amzeals.com [amzeals.com]
- 8. 3-Hydroxy Desloratadine-d4 | LGC Standards [lgcstandards.com]
- 9. jocpr.com [jocpr.com]
- 10. jocpr.com [jocpr.com]
- 11. benchchem.com [benchchem.com]
- 12. Developing a High-performance Liquid Chromatography Method for Simultaneous Determination of Loratadine and its Metabolite Desloratadine in Human Plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Desloratadine - Wikipedia [en.wikipedia.org]
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